

# discovery and history of gallium in the context of scientific breakthroughs

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gallium

Cat. No.: B148102

[Get Quote](#)

## The Prophetic Power of the Periodic Table: The Discovery of Gallium

A Technical Account of a Landmark Scientific Breakthrough

For Researchers, Scientists, and Drug Development Professionals

The discovery of **gallium** stands as a monumental testament to the predictive power of scientific theory and the meticulous precision of experimental investigation. In 1871, the visionary chemist Dmitri Mendeleev, in his formulation of the Periodic Table, identified a gap below aluminum and boldly predicted the existence and properties of an undiscovered element he named "eka-aluminum."<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Just four years later, in 1875, the French chemist Paul-Émile Lecoq de Boisbaudran, through painstaking experimental work, isolated a new element that stunningly matched Mendeleev's predictions, providing resounding confirmation of the periodic law.<sup>[1]</sup><sup>[4]</sup><sup>[5]</sup> This in-depth guide explores the discovery and history of **gallium**, detailing the scientific breakthroughs that solidified a cornerstone of modern chemistry.

## A Prophecy Etched in the Periodic Table

Mendeleev's periodic system was not merely a classification of known elements; it was a framework that revealed underlying natural laws.<sup>[6]</sup> By arranging the elements according to their atomic weights and observing recurring patterns in their properties, he was able to identify inconsistencies and gaps.<sup>[7]</sup><sup>[8]</sup> One such void lay between aluminum and indium, prompting

Mendeleev to predict the properties of the missing element, "eka-aluminum" (a name derived from the Sanskrit word "eka," meaning "one," to signify it was one place away from aluminum). [9] His predictions, based on the periodic trends he had observed, were remarkably detailed and quantitative.[9]

## The Experimental Vindication: The Work of Lecoq de Boisbaudran

Working independently in his private laboratory in Cognac, France, Paul-Émile Lecoq de Boisbaudran was a pioneer in the field of spectroscopy.[10] For fifteen years, he had been meticulously examining the spectral lines of various elements.[2] His research culminated in the summer of 1875 when he identified two new, distinct violet spectral lines in a sample of zinc blende (sphalerite) from the Pierrefitte mine in the Pyrenees.[11] This spectroscopic signature was the first indication of a new element.

## Data Presentation: Mendeleev's Predictions vs. Gallium's Properties

The profound significance of de Boisbaudran's discovery was fully realized when the properties of his newly isolated metal were compared with Mendeleev's predictions for eka-aluminum. The astonishing correlation between the theoretical and the experimental provided powerful evidence for the validity of the periodic table.

Property	Mendeleev's Prediction for Eka-aluminum (1871)	Experimentally Determined Properties of Gallium (1875)
Atomic Weight	Approximately 68	69.723
Density	5.9 g/cm <sup>3</sup>	5.91 g/cm <sup>3</sup>
Melting Point	Low	29.76 °C
Valency	3	3
Oxide Formula	Ea <sub>2</sub> O <sub>3</sub>	Ga <sub>2</sub> O <sub>3</sub>
Method of Discovery	Should be discovered by spectroscopy	Discovered by spectroscopy
Properties of the Hydroxide	Should dissolve in both acids and alkalis	Gallium hydroxide is amphoteric, dissolving in both acids and alkalis

Sources:[\[1\]](#)[\[5\]](#)[\[9\]](#)[\[11\]](#)

## Experimental Protocols

While the exact, step-by-step laboratory notes of Lecoq de Boisbaudran are not fully preserved, a detailed understanding of his experimental protocols can be reconstructed from his publications in Comptes Rendus and a knowledge of 19th-century chemical and analytical techniques.

## Processing of Zinc Blende Ore and Spectroscopic Analysis

The initial challenge for de Boisbaudran was to extract and concentrate the new element from the zinc blende ore, in which it was present in trace amounts.

Methodology:

- **Dissolution of the Ore:** A large quantity of zinc blende (initially 52 kg) was dissolved in aqua regia (a mixture of nitric acid and hydrochloric acid). This aggressive acid mixture is capable

of breaking down the zinc sulfide matrix of the ore.

- **Precipitation of Sulfides:** The acidic solution was then treated with hydrogen sulfide ( $\text{H}_2\text{S}$ ). This would precipitate the sulfides of elements like arsenic, copper, and lead, while leaving zinc, iron, and the sought-after eka-aluminum in solution.
- **Separation of Iron:** The remaining solution was boiled to expel excess  $\text{H}_2\text{S}$ , and then treated with nitric acid to oxidize any ferrous iron ( $\text{Fe}^{2+}$ ) to ferric iron ( $\text{Fe}^{3+}$ ). The addition of a neutralizing agent, such as zinc carbonate, would then precipitate the iron as ferric hydroxide ( $\text{Fe}(\text{OH})_3$ ), leaving the zinc and eka-aluminum in solution.
- **Fractional Precipitation:** The separation of eka-aluminum from the large excess of zinc was the most challenging step. De Boisbaudran likely employed fractional precipitation with a weak base like ammonia or by carefully controlling the pH. Eka-aluminum hydroxide is less soluble than zinc hydroxide and would precipitate first under carefully controlled conditions. This process would have been repeated multiple times to achieve a sufficient concentration of the new element's hydroxide.
- **Spectroscopic Analysis:** The concentrated hydroxide salt was then introduced into the flame of a Bunsen burner. The light emitted from the flame was passed through a spectroscope, which would have consisted of a slit, a prism to disperse the light, and a telescope for observation. It was through this apparatus that de Boisbaudran observed the two characteristic violet lines that signaled the presence of a new element.

Fig. 1: Experimental workflow for the spectroscopic identification of **gallium**.

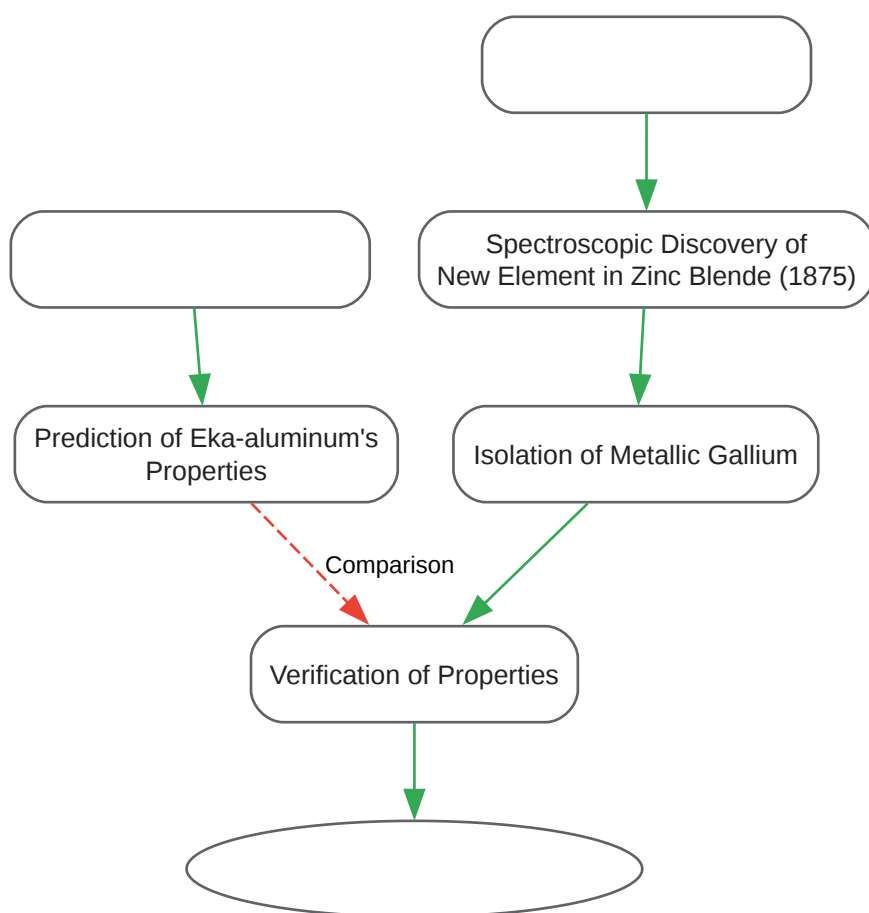
## Isolation of Metallic Gallium by Electrolysis

Following the spectroscopic confirmation, de Boisbaudran set out to isolate the new element in its metallic form. He achieved this through the electrolysis of a solution of its hydroxide.

Methodology:

- **Preparation of the Electrolyte:** The purified **gallium** hydroxide was dissolved in a solution of potassium hydroxide ( $\text{KOH}$ ), forming a solution of potassium gallate.
- **Electrolytic Cell Setup:** An electrolytic cell was constructed, likely using a platinum cathode and a platinum or carbon anode.

- **Electrolysis:** A direct current was passed through the solution. At the cathode, **gallium** ions were reduced and deposited as metallic **gallium**. At the anode, oxygen gas was evolved from the oxidation of hydroxide ions.
- **Collection and Purification:** The small globules of liquid **gallium** (due to its low melting point) were collected from the cathode. De Boisbaudran initially obtained only a few milligrams, but through processing several hundred kilograms of ore, he was able to produce several grams of the new metal.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. On This Day - Oct 27 : Spectroscope was invented | Resource | RSC Education [edu.rsc.org]
- 2. Herman H.J. Lynge & Søn A/S [lynge.com]
- 3. comptes-rendus.academie-sciences.fr [comptes-rendus.academie-sciences.fr]
- 4. History of spectroscopy - Wikipedia [en.wikipedia.org]
- 5. mri-ga.medium.com [mri-ga.medium.com]
- 6. GMS - Qualitative Analysis [gamineral.org]
- 7. Paul-Émile (François) Lecoq de Boisbaudran (1838-1912) - el importante químico francés de la segunda mitad del siglo XIX y la primera década del siglo XX [scielo.sld.cu]
- 8. editverse.com [editverse.com]
- 9. Fraunhofer Invents the Spectroscope | Research Starters | EBSCO Research [ebSCO.com]
- 10. Spectroscopy (1855-1864) | Chemistry | University of Waterloo [uwaterloo.ca]
- 11. The periodic table of chemical elements – history, nature... [degruyterbrill.com]
- To cite this document: BenchChem. [discovery and history of gallium in the context of scientific breakthroughs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148102#discovery-and-history-of-gallium-in-the-context-of-scientific-breakthroughs]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)